

Application Notes and Protocols for 4-Nonanone in Organic Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe and effective use of **4-nonanone** in various organic synthesis applications. This document includes information on physical and chemical properties, safety and handling, and specific experimental procedures.

Properties of 4-Nonanone

4-Nonanone, also known as amyl propyl ketone, is a colorless to light yellow liquid with a characteristic odor.^[1] It is a versatile ketone used as a solvent and a building block in the synthesis of more complex organic molecules.^[2]


Table 1: Physical and Chemical Properties of **4-Nonanone**

| Property | Value | Reference |
|---------------------|--|-----------|
| Molecular Formula | C ₉ H ₁₈ O | [2] |
| Molecular Weight | 142.24 g/mol | [2] |
| Boiling Point | 187-188 °C | [2] |
| Flash Point | 61 °C | [3] |
| Density | 0.82 g/cm ³ (at 20°C) | [4] |
| Solubility in Water | 284.4 mg/L (at 25°C, estimated) | [1] |
| Appearance | Clear colorless to light yellow liquid | [1] |

Safety, Handling, and Disposal

Proper handling and disposal of **4-nonanone** are crucial for laboratory safety.

Table 2: Safety Information for **4-Nonanone**

| Hazard Statement | Precautionary Statement | GHS Pictogram |
|--|--|---|
| H319: Causes serious eye irritation | P264: Wash skin thoroughly after handling. |  alt text |
| P280: Wear protective gloves/protective clothing/eye protection/face protection. | | |
| P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | | |
| P337+P313: If eye irritation persists: Get medical advice/attention. | | |

Handling and Storage

- Handling: Use **4-nonanone** in a well-ventilated area, preferably in a chemical fume hood.^[5] Avoid contact with eyes, skin, and clothing.^[5] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.^[5] Keep away from heat, sparks, and open flames.^[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[5] Keep away from oxidizing agents.^[5]

Disposal

Dispose of **4-nonanone** and its containers in accordance with local, regional, and national regulations.^[3] Do not dispose of it down the drain.^[6] It should be treated as hazardous waste and disposed of at an approved waste disposal plant.^[3]

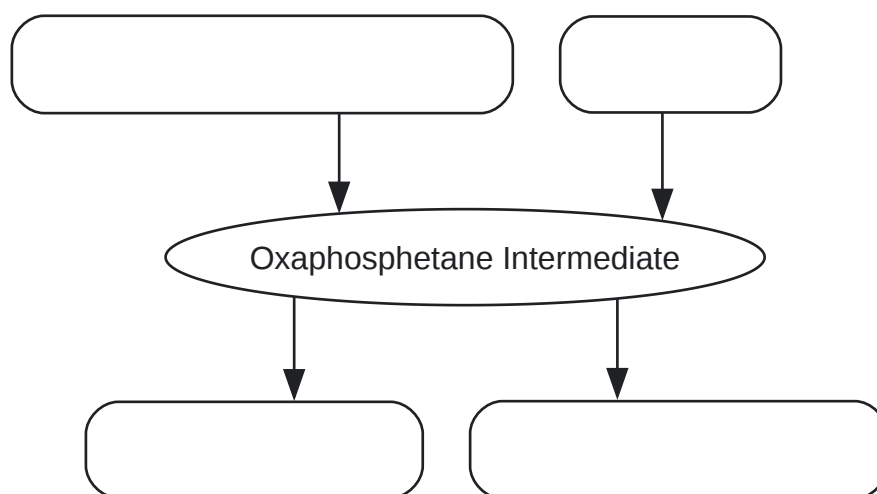
Experimental Protocols

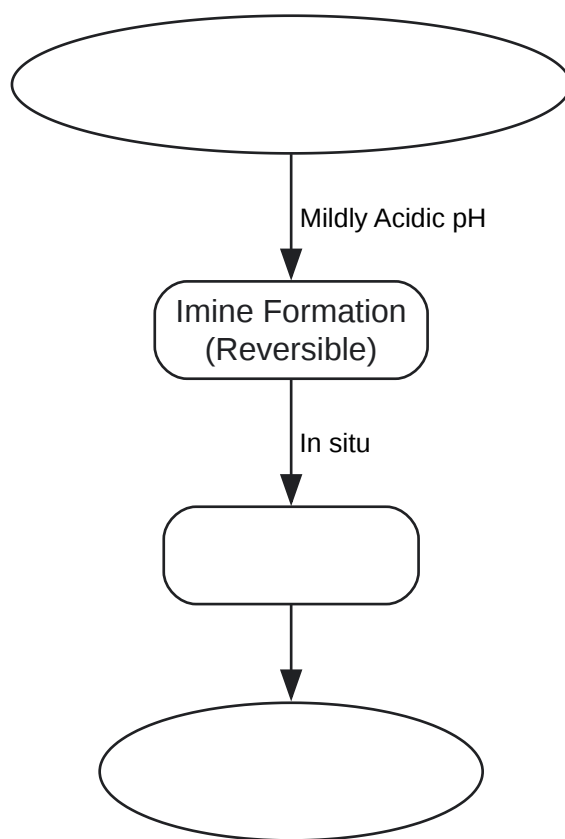
The following are detailed protocols for common organic reactions involving **4-nonanone**.

Grignard Reaction: Synthesis of 4-Propyl-4-nonanol

This protocol describes the synthesis of a tertiary alcohol, 4-propyl-4-nonanol, from **4-nonanone** using a Grignard reagent.

Experimental Workflow:





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